

# Angelic Acid Methyl Ester physical constants and data

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## Compound of Interest

Compound Name: *Angelic Acid Methyl Ester*

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An In-depth Technical Guide to the Physical Constants and Data of **Angelic Acid Methyl Ester**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is paramount. This document provides a comprehensive overview of the physical constants, spectroscopic data, and relevant experimental protocols for **Angelic Acid Methyl Ester** (also known as methyl angelate).

## Chemical Identity and Structure

**Angelic acid methyl ester** is the methyl ester of angelic acid, the cis isomer of 2-methyl-2-butenoic acid. Its structure is characterized by a carbon-carbon double bond, with the methyl and methoxycarbonyl groups on the same side of the double bond.

- IUPAC Name: methyl (2Z)-2-methylbut-2-enoate
- Synonyms: **Angelic Acid Methyl Ester**, (Z)-2-Methyl-2-butenoic Acid Methyl Ester, 2-Methylisocrotonic Acid Methyl Ester, Methyl (Z)-2-Methyl-2-butenoate, Methyl 2-Methylisocrotonate<sup>[1]</sup>
- CAS Number: 5953-76-4<sup>[1][2][3][4][5]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>10</sub>O<sub>2</sub><sup>[1][2][3][4][5]</sup>
- Molecular Weight: 114.14 g/mol <sup>[1][2][3][4][5]</sup>

## Physical and Chemical Properties

The physical properties of **Angelic Acid Methyl Ester** are summarized in the table below. This data is critical for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Appearance	Colorless to light yellow, clear liquid	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Physical State	Liquid (at 20 °C)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Boiling Point	130 °C (at 760 mmHg)	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Specific Gravity	0.95 (at 20/20 °C)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Refractive Index	1.43 - 1.434 (at 20 °C)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	35 °C	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Solubility	Soluble in methanol and other alcohols. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> Estimated water solubility of 3813 mg/L at 25 °C. <a href="#">[8]</a>	
Purity	Typically >95.0% (by GC)	<a href="#">[1]</a> <a href="#">[7]</a>
Storage Conditions	Refrigerated (0-10°C). <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> Heat sensitive. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>	

## Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **Angelic Acid Methyl Ester**.

Spectroscopic Method	Key Observations	Reference(s)
$^1\text{H}$ NMR	The proton NMR spectrum is used to confirm the molecular structure.	[1][10]
IR Spectroscopy	The infrared spectrum confirms the presence of functional groups. A strong absorption peak around $1730\text{ cm}^{-1}$ is indicative of the ester carbonyl group, while peaks near $1180$ and $950\text{ cm}^{-1}$ further support the ester functionality.[10][11]	
Mass Spectrometry	Gas chromatography-mass spectrometry (GC-MS) data is available for the compound, confirming its molecular weight.[3]	

## Experimental Protocols

The synthesis and purification of **Angelic Acid Methyl Ester**, as well as its use in the synthesis of other angelates, involve specific laboratory procedures.

### Synthesis and Purification via Fractional Distillation

A common method to obtain pure Angelic Acid involves the separation of its methyl ester from the more stable tiglic acid isomer.[12]

- **Esterification:** A mixture of angelic acid and tiglic acid is reacted with methanol in the presence of an acid catalyst, such as sulfuric acid, to convert the acids to their corresponding methyl esters.
- **Fractional Distillation:** The resulting mixture of methyl angelate and methyl tiglate is separated using a fractional distillation apparatus. This process is conducted under reduced

pressure to lower the boiling points and prevent the heat-induced isomerization of the less stable methyl angelate to methyl tiglate.[12]

- Collection: The fraction that distills at the boiling point corresponding to methyl angelate (adjusted for the reduced pressure) is collected.
- Hydrolysis (Optional): If pure angelic acid is the desired product, the collected methyl angelate is then hydrolyzed using a mild base (e.g., sodium hydroxide solution), followed by acidification to yield angelic acid.[12]

## Synthesis of Novel Angelate Esters via Transesterification

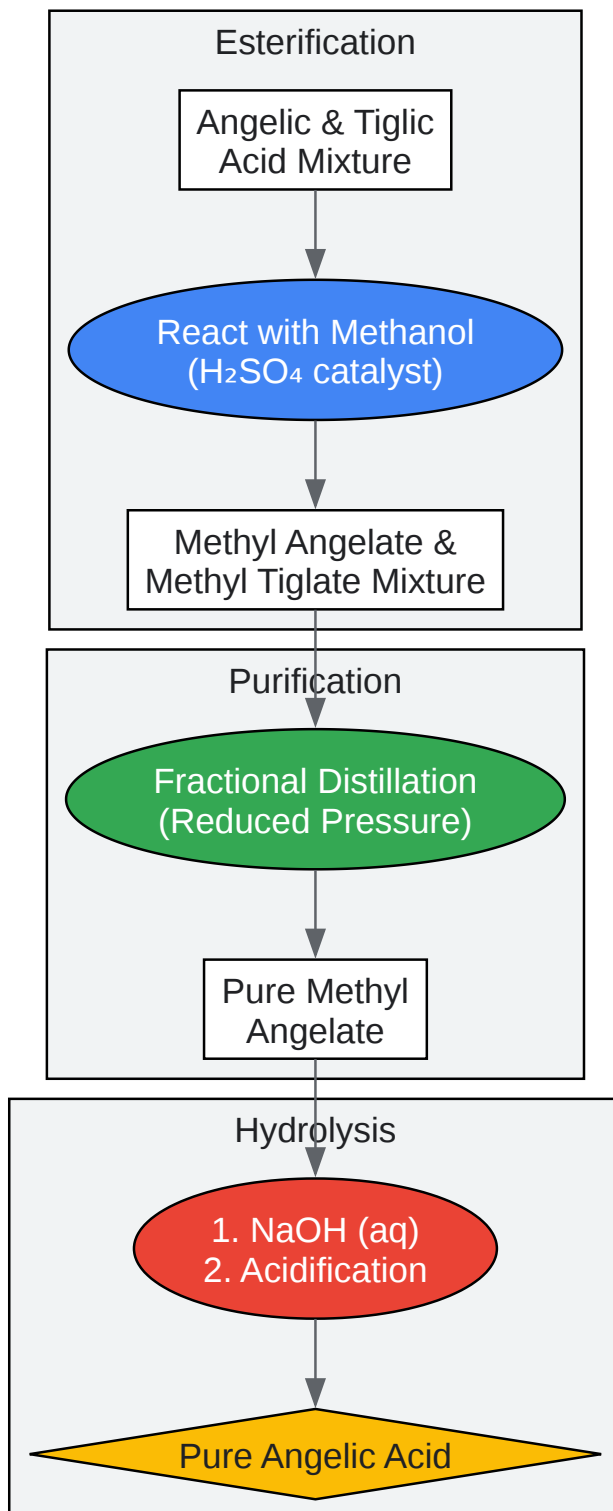
Methyl angelate can serve as a starting material for the synthesis of other angelate esters.[10][13]

- Reaction Setup: Methyl angelate is combined with a desired alcohol (e.g., amyl alcohol, 3-methyl-2-butenyl alcohol) in a solvent such as toluene. An ester exchange catalyst, for instance, dioctyltin laurate, is added to the mixture.[10][13]
- Reaction Conditions: The mixture is heated under reflux. To drive the equilibrium towards the product, the methanol generated during the reaction is continuously removed. This can be achieved by using a Soxhlet extractor containing a drying agent like molecular sieves.[10][13]
- Purification: After the reaction is complete, the resulting product mixture is subjected to distillation, often under reduced pressure, to isolate the desired novel angelate ester.[10][13]

## Visualized Experimental Workflow

The following diagram illustrates the workflow for the purification of angelic acid, which involves the key intermediate, **Angelic Acid Methyl Ester**.

## Workflow for Angelic Acid Purification via Methyl Ester Intermediate

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Caption: Workflow for the purification of Angelic Acid.

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